

Bis(4-tert-butylphenyl)iodonium triflate molecular weight and formula

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Compound of Interest

Compound Name: *Bis(4-tert-butylphenyl)iodonium
triflate*

Cat. No.: *B010329*

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An In-depth Technical Guide on Bis(4-tert-butylphenyl)iodonium triflate

For researchers, scientists, and professionals in drug development, a precise understanding of a compound's fundamental properties is critical. This guide provides the core data for **Bis(4-tert-butylphenyl)iodonium triflate**, a compound often utilized in chemical synthesis.

Core Molecular Data

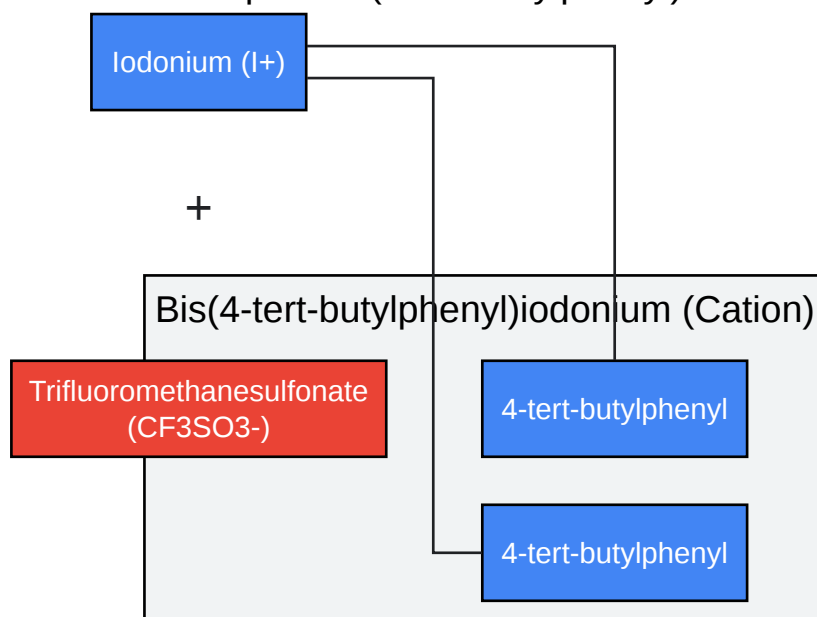
The essential molecular information for **Bis(4-tert-butylphenyl)iodonium triflate** is summarized below.

Property	Value
Molecular Weight	542.39 g/mol
Linear Formula	<chem>[(CH3)3CC6H4]2ICF3SO3</chem>
Synonyms	Bis(4-tert-butylphenyl)iodonium trifluoromethanesulfonate, DtBPIT
CAS Number	84563-54-2[1]

Logical Relationship of Components

The structure of **Bis(4-tert-butylphenyl)iodonium triflate** consists of a cationic iodonium component and a triflate anion. This relationship is visualized below.

Structural Relationship of Bis(4-tert-butylphenyl)iodonium triflate



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References

- 1. Bis(4-tert-butylphenyl)iodonium triflate(99%min)]84563-54-2--Guarson Chemical Co., Ltd. [guarson.com]
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